

An In-Depth Technical Guide to Butyl Nitrate

Author: BenchChem Technical Support Team. Date: December 2025



Authored for Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **butyl nitrate**, a versatile chemical compound with applications in organic synthesis and potential relevance to drug development as a nitric oxide donor. This document details its chemical identity, physicochemical properties, synthesis protocols, and its role in relevant biological signaling pathways.

Chemical Identification and Properties

Butyl nitrate, also known by its IUPAC name, is systematically referred to as **butyl nitrate**.[1] It is registered under the CAS number 928-45-0.[1] This compound is a colorless oil and should not be confused with the structurally similar butyl nitrite, which has different properties and applications.[2]

Quantitative Physicochemical Data

The following table summarizes the key physical and chemical properties of n-butyl nitrate.



Property	Value	Reference
CAS Number	928-45-0	[1]
IUPAC Name	butyl nitrate	[1]
Molecular Formula	C4H9NO3	[1]
Molecular Weight	119.12 g/mol	[1]
Appearance	Colorless oil	[2]
Density	1.0228 g/cm ³	
Boiling Point	136.05 °C	_
Melting Point	-111.59 °C (estimate)	
Vapor Pressure	8.3 mmHg	[1]
Solubility in Water	774.3 mg/L (25 °C)	
Refractive Index	1.4013	

Spectroscopic Data

The structural identity of **butyl nitrate** can be confirmed through various spectroscopic techniques.

Spectroscopy	Data	Reference
¹H NMR	Available on PubChem	[1]
¹³ C NMR	Available on PubChem	[1]
IR Spectroscopy	Key vibrations associated with the CONO2 group. Asymmetric N-O stretching is characteristic.	[3]
Mass Spectrometry	GC-MS data available on PubChem	[1]



Experimental Protocols: Synthesis of n-Butyl Nitrate

The primary method for the synthesis of n-**butyl nitrate** is the direct nitration of n-butanol. The classical and most common approach involves the use of a nitrating mixture of concentrated nitric acid and sulfuric acid.

Classical Synthesis via Mixed Acid Nitration

Principle: In the presence of a strong acid catalyst like sulfuric acid, nitric acid is protonated to form the highly electrophilic nitronium ion (NO₂+). This ion is the active species that reacts with n-butanol in an esterification reaction to yield n-butyl nitrate.

Reaction:

 $CH_3(CH_2)_3OH + HNO_3 --(H_2SO_4)--> CH_3(CH_2)_3ONO_2 + H_2O_3$

Detailed Protocol:

- Reagents and Equipment:
 - n-butanol
 - Concentrated nitric acid (70%)
 - Concentrated sulfuric acid (98%)
 - Ice-salt bath
 - Three-necked round-bottom flask equipped with a mechanical stirrer, a dropping funnel, and a thermometer.
 - Separatory funnel
 - Sodium bicarbonate solution (5% aqueous)
 - Anhydrous magnesium sulfate
 - Distillation apparatus



• Procedure:

- In the three-necked flask, place a precisely measured amount of n-butanol.
- Cool the flask in an ice-salt bath to a temperature of 0-5 °C with continuous stirring.
- Prepare the nitrating mixture by slowly adding concentrated sulfuric acid to an equal volume of concentrated nitric acid in a separate beaker, keeping the mixture cooled in an ice bath.
- Slowly add the cold nitrating mixture to the stirred n-butanol via the dropping funnel, ensuring the reaction temperature does not exceed 10 °C. The addition should be dropwise to control the exothermic reaction.
- After the addition is complete, continue stirring the mixture in the ice bath for an additional
 1-2 hours.
- Carefully pour the reaction mixture onto crushed ice.
- Transfer the mixture to a separatory funnel. The upper layer, containing the crude butyl nitrate, is separated.
- Wash the organic layer sequentially with cold water, 5% sodium bicarbonate solution (to neutralize any remaining acid), and finally with water again until the washings are neutral.
- Dry the crude butyl nitrate over anhydrous magnesium sulfate.
- Purify the product by vacuum distillation.

Safety Precautions: This reaction is highly exothermic and involves corrosive and strong oxidizing agents. It should be performed in a well-ventilated fume hood with appropriate personal protective equipment (gloves, safety goggles, lab coat). The temperature must be carefully controlled to prevent runaway reactions and the formation of explosive byproducts.

Biological Significance: Nitric Oxide Signaling Pathway







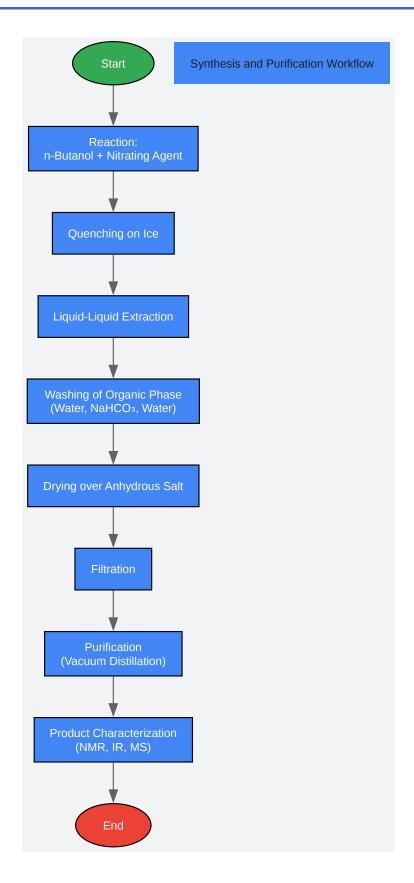
As an organic nitrate, **butyl nitrate** can act as a nitric oxide (NO) donor. NO is a critical signaling molecule in numerous physiological and pathological processes, including vasodilation, neurotransmission, and the immune response. The primary receptor for NO is soluble guanylyl cyclase (sGC).

The binding of NO to the heme moiety of sGC activates the enzyme, which then catalyzes the conversion of guanosine triphosphate (GTP) to cyclic guanosine monophosphate (cGMP). The subsequent increase in intracellular cGMP concentration activates cGMP-dependent protein kinase (PKG), which in turn phosphorylates various downstream targets, leading to a cellular response such as smooth muscle relaxation.









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- To cite this document: BenchChem. [An In-Depth Technical Guide to Butyl Nitrate].
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